

Comparative analysis of different commercial Ac-DEVD-pNA assay kits.

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Compound of Interest

Compound Name: Ac-DEVD-pNA

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A Comparative Guide to Commercial Ac-DEVD-pNA Caspase-3 Assay Kits

For researchers, scientists, and drug development professionals navigating the landscape of apoptosis research, the selection of a reliable caspase-3 assay kit is paramount. This guide provides a comparative analysis of several commercially available colorimetric assay kits that utilize the **Ac-DEVD-pNA** substrate for the detection of caspase-3 activity, a key executioner in the apoptotic cascade.

The principle of these assays is straightforward: activated caspase-3 in a sample cleaves the tetrapeptide substrate, Acetyl-Asp-Glu-Val-Asp-p-nitroanilide (**Ac-DEVD-pNA**). This cleavage releases the chromophore p-nitroanilide (pNA), which can be quantified by measuring its absorbance at 405 nm. The amount of pNA produced is directly proportional to the caspase-3 activity in the sample.^{[1][2][3][4][5]}

This guide offers a side-by-side look at kits from leading suppliers, summarizing their key features, and presenting available performance data to aid in your selection process.

Performance Characteristics of Commercial Kits

A direct comparison of quantitative performance metrics is often challenging due to variations in reporting standards across manufacturers. However, based on available documentation and

published data, we have compiled the following table to summarize the key aspects of popular **Ac-DEVD-pNA** caspase-3 assay kits.

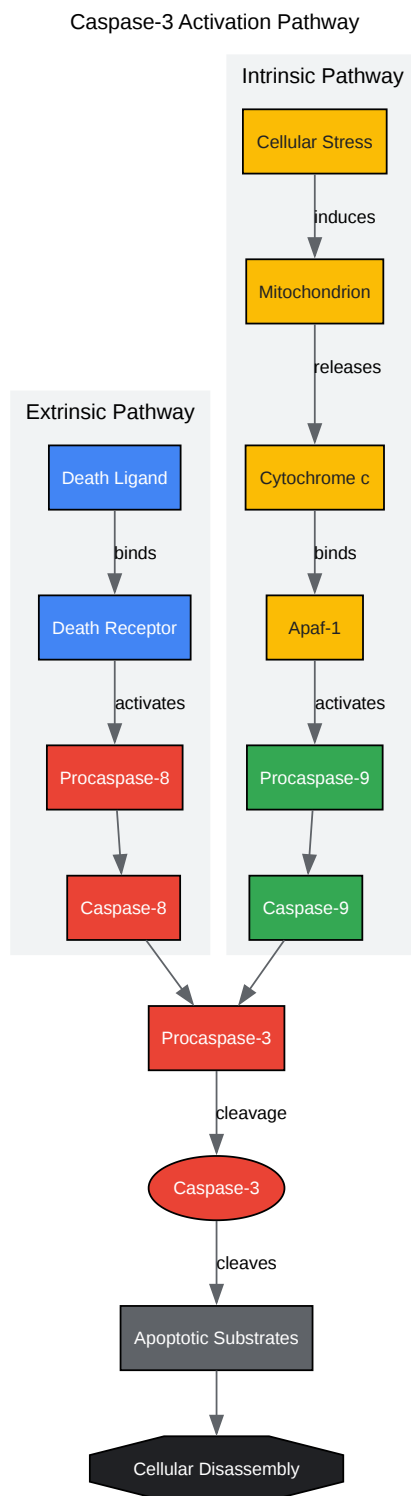
Feature	Sigma-Aldrich	Abcam	Merck	R&D Systems	Thermo Fisher Scientific
Product Name	Caspase 3 Assay Kit, Colorimetric	Caspase-3 Assay Kit (Colorimetric)	Caspase 3 Colorimetric Activity Assay Kit, DEVD	Caspase-3 Colorimetric Assay	ApoTarget™ Caspase-3 Protease Assay
Catalog Number	CASP3C	ab39401	APT131	BF3100	KHZ0021
Assay Principle	Colorimetric (405 nm)	Colorimetric (400 or 405 nm)	Colorimetric (405 nm)	Colorimetric (405 nm)	Colorimetric (400 or 405 nm)
Substrate	Ac-DEVD-pNA	DEVD-pNA	Ac-DEVD-pNA	DEVD-pNA	DEVD-pNA
Inhibitor	Ac-DEVD-CHO	Not explicitly stated in all manuals, but compatible	Ac-DEVD-CHO	Not explicitly included, but compatible	Not explicitly included, but compatible
Sensitivity	Not explicitly defined in quantitative terms.	Detects as low as 50 pmol of pNA per well.	Not explicitly defined in quantitative terms.	Not explicitly defined in quantitative terms.	Detectable with 20-200 µg protein per sample.
Z'-Factor	Not provided by manufacturer.	Not provided by manufacturer.	Not provided by manufacturer.	Not provided by manufacturer.	Not provided by manufacturer.
IC50 (Ac-DEVD-CHO)	Not provided for the specific kit.	Not provided for the specific kit.	Not provided for the specific kit.	Not provided for the specific kit.	Not provided for the specific kit.
Kit Components	5x Lysis Buffer, 10x Assay Buffer, Caspase-3	Cell Lysis Buffer, 2x Reaction Buffer,	5X Cell Lysis Buffer, 5X Assay Buffer, Caspase-3	Lysis Buffer, 2X Reaction Buffer, DEVD-pNA	Cell Lysis Buffer, 2x Reaction Buffer,

Substrate, Caspase-3 Inhibitor, pNA Standard	DEVD-pNA Substrate, DTT, Dilution Buffer	Substrate, Caspase-3 Inhibitor, pNA Standard	Substrate, DTT, Dilution Buffer	DEVD-pNA Substrate, DTT, Dilution Buffer
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Note: The absence of standardized reporting for metrics like Z'-factor and IC50 values directly from the manufacturers necessitates that researchers establish these parameters in their own laboratory settings for rigorous assay validation and comparison.

Signaling Pathway and Experimental Workflow

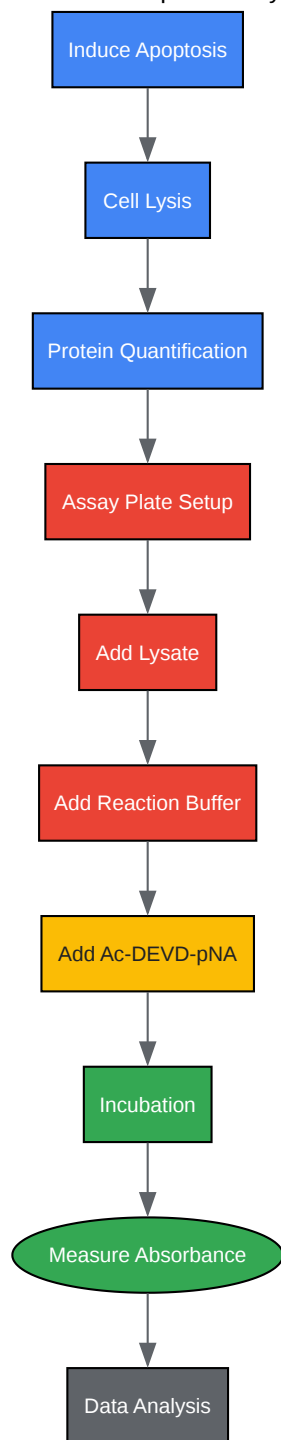
To provide a comprehensive understanding of the biological context and the practical application of these kits, the following diagrams illustrate the caspase-3 activation pathway and a generalized experimental workflow.



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Caspase-3 activation signaling cascade.

Generalized Ac-DEVD-pNA Assay Workflow

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